

No Information Available for (E)-MS0019266 in CRISPR-Cas9 Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-MS0019266

Cat. No.: B1676847

[Get Quote](#)

Despite a comprehensive search of available scientific literature and resources, no information could be found regarding the use of the compound **(E)-MS0019266** in CRISPR-Cas9 gene editing studies.

Extensive queries aimed at identifying the chemical structure, biological function, and any potential applications of **(E)-MS0019266**, particularly in the context of CRISPR-Cas9 technology, yielded no relevant results. Standard scientific databases and search engines provided no data on this specific compound's involvement in genome editing, including any role as a modulator of CRISPR-Cas9 activity or as a tool to enhance homology-directed repair (HDR).

Consequently, it is not possible to provide the requested detailed Application Notes and Protocols, including quantitative data, experimental methodologies, and signaling pathway diagrams, as there is no published research or data on this topic.

Researchers, scientists, and drug development professionals seeking information on small molecules to modulate CRISPR-Cas9 efficiency are encouraged to consult the existing literature for known enhancers of homology-directed repair or inhibitors of non-homologous end joining (NHEJ). Numerous compounds have been identified and characterized for these purposes, and detailed protocols for their use are available in peer-reviewed publications.

It is recommended to verify the name and designation of the compound of interest to ensure accuracy. Should **"(E)-MS0019266"** be a novel or proprietary compound, information regarding

its application in CRISPR-Cas9 studies would likely be found in internal documentation or forthcoming publications from the developing entity.

- To cite this document: BenchChem. [No Information Available for (E)-MS0019266 in CRISPR-Cas9 Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676847#e-ms0019266-use-of-e-ms0019266-in-crispr-cas9-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com